

Technical Guide: (But-3-yn-1-yl)dimethylamine Hydrochloride

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Compound of Interest

Compound Name: (But-3-yn-1-yl)dimethylamine
hydrochloride

Cat. No.: B13230560

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Content Type: Technical Monograph & Application Guide Target Audience: Medicinal Chemists, Chemical Biologists, and Process Scientists CAS Registry Number: 56849-99-1[1][2]

Executive Summary

(But-3-yn-1-yl)dimethylamine hydrochloride (CAS 56849-99-1) is a bifunctional aliphatic amine salt featuring a terminal alkyne group and a tertiary dimethylamine moiety.[1] It serves as a critical "homopropargyl" building block in medicinal chemistry and chemical biology.[1][3]

Unlike propargyl amines (where the alkyne is

to the nitrogen), the ethylene spacer in this molecule attenuates the electron-withdrawing effect of the alkyne, maintaining the basicity of the amine (pKa ~9.5–10.[1]0) while providing a sterically accessible handle for bioorthogonal ligation (Click Chemistry) and palladium-catalyzed cross-coupling (Sonogashira).[1][3]

This guide details the physicochemical profile, validated synthesis protocols, and functional reactivity of this compound, providing a self-contained resource for laboratory implementation.

[1]

Chemical Identity & Physicochemical Profile[3][4][5][6][7][8][9][10][11][12]

The compound is typically supplied as a hydrochloride salt to ensure stability against oxidation and to facilitate handling as a solid rather than a volatile free base.[1][3]

Table 1: Core Chemical Data

Property	Specification
IUPAC Name	N,N-Dimethylbut-3-yn-1-amine hydrochloride
Common Synonyms	4-(Dimethylamino)-1-butyne HCl; Homopropargyl dimethylamine HCl
CAS Number	56849-99-1
Molecular Formula	C ₆ H ₁₁ N[1][2][4][5][6][7] · HCl
Molecular Weight	133.62 g/mol
SMILES	CN(C)CCC#C.Cl
Appearance	White to off-white crystalline solid
Solubility	High in H ₂ O, Methanol, DMSO; Low in Et ₂ O, Hexanes
Hygroscopicity	Hygroscopic (Store under inert atmosphere)
Acidity (pKa)	~9.6 (Estimated for conjugate acid)

Synthesis & Manufacturing Protocol

While commercial sources exist, in-house synthesis is often required for isotopic labeling or scale-up.[1] The most robust route avoids the direct alkylation of dimethylamine with homopropargyl halides (which can lead to quaternary ammonium byproducts) by utilizing a stepwise activation of 3-butyne-1-ol.[1][3]

Validated Synthetic Route

The synthesis proceeds via the activation of 3-butyn-1-ol followed by nucleophilic displacement.^{[1][3]}

Step 1: Mesylation of 3-butyn-1-ol^[1]

- Reagents: 3-butyn-1-ol (1.0 eq), Methanesulfonyl chloride (MsCl, 1.2 eq), Triethylamine (Et₃N, 1.5 eq), DCM (Solvent).^[1]
- Protocol: Cool solution of alcohol/Et₃N in DCM to 0°C. Add MsCl dropwise. Stir 2h.
- Workup: Wash with NaHCO₃, brine, dry over MgSO₄. Concentrate to yield 3-butyn-1-yl methanesulfonate.^{[1][3]}

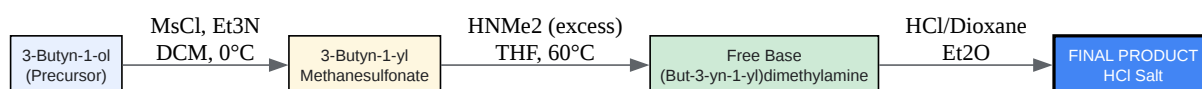
Step 2: Nucleophilic Substitution^{[1][3]}

- Reagents: Mesylate intermediate, Dimethylamine (40% aq. or 2.0M in THF, excess 5.0 eq).
- Protocol: Dissolve mesylate in THF. Add excess HNMe₂ in a sealed pressure tube.^{[1][3]} Heat to 60°C for 12h.
- Purification: Acid-base extraction.^{[1][3]} Acidify (pH 2), wash organics.^[3] Basify aqueous layer (pH 12), extract into DCM.^[3]

Step 3: Salt Formation^{[1][3]}

- Protocol: Dissolve free amine in dry Et₂O. Add HCl (4M in Dioxane) dropwise at 0°C.
- Isolation: Filter the white precipitate. Recrystallize from EtOH/Et₂O if necessary.

Reaction Scheme Visualization



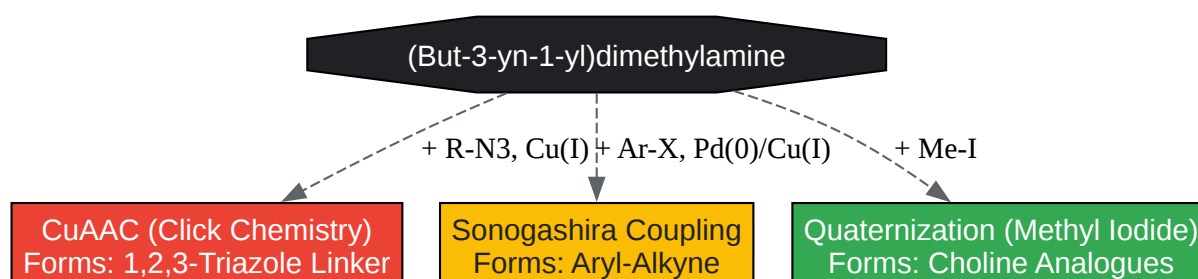
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Figure 1: Stepwise synthesis from commercially available 3-butyn-1-ol via mesylate activation.

Functional Reactivity & Applications

The utility of **(But-3-yn-1-yl)dimethylamine hydrochloride** lies in its dual functionality. The alkyne serves as a latent reactive handle, while the dimethylamine acts as a solubilizing group or pharmacophore.^{[1][3]}

Reactivity Map^{[1][3]}



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Figure 2: Primary reactivity pathways. The alkyne enables bioorthogonal ligation (CuAAC) and cross-coupling.

Key Applications

1. PROTAC Linker Design

In Proteolysis Targeting Chimeras (PROTACs), the length and rigidity of the linker are decisive for ternary complex formation.^[3]

- **Role:** This molecule provides a 4-carbon rigid/flexible hybrid spacer.^{[1][3]}
- **Mechanism:** The alkyne can be "clicked" to an azide-functionalized E3 ligase ligand, while the amine can be derivatized or serve as a solvent-exposed solubilizing group.^{[1][3]}

2. Bioisosteric Replacement

The dimethylamino-butyne motif is often used to probe the "homopropargylamine" SAR (Structure-Activity Relationship) in CNS active agents.^{[1][3]}

- MAO Inhibition: Alkynyl amines are classic suicide inhibitors of Monoamine Oxidase (MAO). [1][3] The mechanism involves the enzymatic oxidation of the adjacent methylene, generating a conjugated iminium/allene species that covalently modifies the flavin cofactor. [1][3]
- Muscarinic Agonists: Analogs of oxotremorine often utilize alkynyl amine chains to position the basic nitrogen at a specific distance from the pi-system. [1][3]

Handling, Safety, & Stability

Signal Word: WARNING

GHS Hazard Statements[1][3]

- H302: Harmful if swallowed. [1][3][8][9]
- H314: Causes severe skin burns and eye damage (Applies strongly to free base; salt is Irritant H315/H319). [1][3]
- H335: May cause respiratory irritation. [1][3]

Stability Protocol

- Storage: Store at 2–8°C under Argon or Nitrogen. The compound is hygroscopic; moisture absorption can lead to clumping and hydrolysis risks over long periods. [1][3]
- Incompatibility: Avoid strong oxidizing agents. [1][3] The terminal alkyne is generally stable but can polymerize under extreme radical conditions or in the presence of specific metal catalysts without ligands. [1][3]

References

- Sigma-Aldrich. **(But-3-yn-1-yl)dimethylamine hydrochloride** Product Sheet. Retrieved from [1]
- PubChem. Compound Summary: N,N-dimethylbut-3-yn-1-amine. [1][3][10] National Library of Medicine. [1][3] Retrieved from

- ChemicalBook.Product Properties and Supplier Data for CAS 56849-99-1. Retrieved from
- Enamine.Building Blocks: Aliphatic Amines. Retrieved from
- TCI Chemicals.Technical Data: Acetylenic Amines. Retrieved from

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Sources

- 1. N,N-dimethyl(3-butenyl)amine | C₆H₁₃N | CID 546902 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 2. Pannellum [its.uark.edu]
- 3. bmse000362 3-butyn-1-ol at BMRB [bmrb.io]
- 4. (but-3-yn-1-yl)dimethylamine hydrochloride | 56849-99-1 [sigmaaldrich.com]
- 5. (but-3-yn-1-yl)(methyl)amine hydrochloride | 1258538-09-8 [chemicalbook.com]
- 6. Highly substituted dienes from butyne-1,4-diol. A one-flask synthesis and the mechanism of formation of 3-(N,N-diethylamino)-2-phenylsulphanylbutadiene - Journal of the Chemical Society, Chemical Communications (RSC Publishing) [pubs.rsc.org]
- 7. CN102320927A - Synthesis method of 3-butyne-1-ol - Google Patents [patents.google.com]
- 8. (But-3-yn-1-yl)dimethylamine | C₆H₁₁N | CID 12207545 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 9. (But-3-yn-1-yl)dimethylamine | C₆H₁₁N | CID 12207545 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 10. But-1-yne-3-ene, 4-dimethylamino- | C₆H₉N | CID 5463021 - PubChem [pubchem.ncbi.nlm.nih.gov]
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